

Application Notes and Protocols: Preparation of a Stock Solution of Bttes

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Compound of Interest

Compound Name: Bttes
Cat. No.: B15337642

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This document provides a detailed protocol for the preparation of a stock solution of **Bttes** (3-(4-((bis((1-(tert-butyl)-1H-1,2,3-triazol-4-yl)methyl)amino)methyl)-1H-1,2,3-triazol-1-yl)propane-1-sulfonic acid), a water-soluble ligand used to accelerate copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reactions.

Introduction to Bttes

Bttes is a next-generation, water-soluble ligand designed for the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a key reaction in click chemistry.^{[1][2][3]} Its primary function is to accelerate the reaction rate while minimizing cytotoxicity, making it highly suitable for bioconjugation experiments in cellular environments.^{[1][2][3]} The biocompatibility and rapid kinetics of **Bttes** represent a significant improvement over older, water-insoluble ligands.^[1]

Physicochemical Properties of Bttes

A summary of the key properties of **Bttes** is provided in the table below.

Property	Value	Reference
Full Chemical Name	3-(4-((bis((1-(tert-butyl)-1H-1,2,3-triazol-4-yl)methyl)amino)methyl)-1H-1,2,3-triazol-1-yl)propane-1-sulfonic acid	[1]
Synonyms	Copper click-chemistry ligand, Water-soluble CuAAC ligand	[1]
Molecular Formula	C ₂₀ H ₃₄ N ₁₀ O ₃ S	[1]
Molecular Weight	494.62 g/mol	[1][3]
Appearance	Off-white to grey solid	[3]
Purity	>95%	[1][3]
Solubility	Water, Dimethyl sulfoxide (DMSO), Dimethylformamide (DMF), Methanol (MeOH)	[2][3]
Storage (Short-term)	Dry, dark, and at 0 - 4°C (days to weeks)	[1]
Storage (Long-term)	-20°C (months to years)	[1]

Experimental Protocol: Preparation of a 10 mM Bttes Stock Solution

This protocol outlines the steps to prepare a 10 mM stock solution of **Bttes** in sterile, nuclease-free water.

3.1. Materials

- **Bttes** powder (purity >95%)
- Sterile, nuclease-free water
- Sterile microcentrifuge tubes (1.5 mL or 2.0 mL)

- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

3.2. Procedure

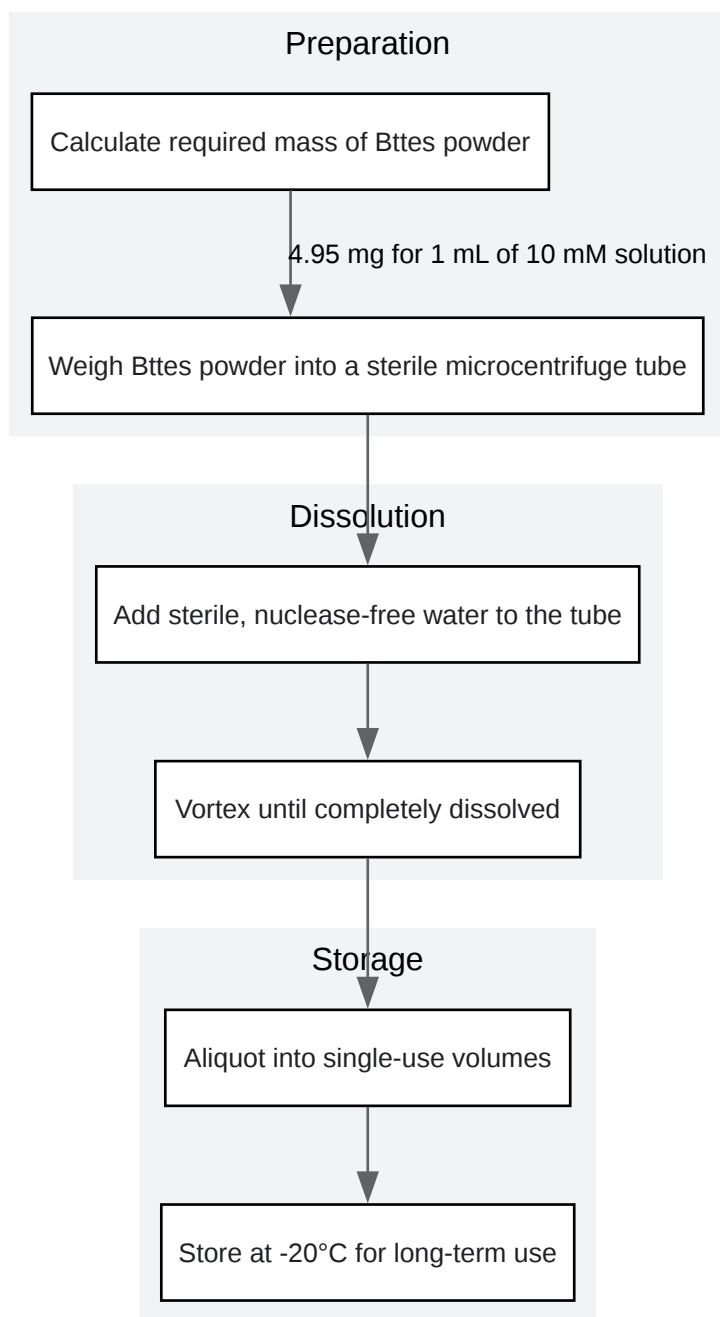
- Determine the required mass of **Bttes**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass of **Bttes** can be calculated using the following formula:
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 494.62 \text{ g/mol} / 1000 = 4.9462 \text{ mg}$
 - Therefore, you will need to weigh out approximately 4.95 mg of **Bttes** powder.
- Weighing the **Bttes** powder:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out 4.95 mg of **Bttes** powder into the tared microcentrifuge tube.
- Dissolving the **Bttes** powder:
 - Add 1 mL of sterile, nuclease-free water to the microcentrifuge tube containing the **Bttes** powder.
 - Close the tube and vortex thoroughly until the powder is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles.
- Storage of the Stock Solution:
 - For short-term storage (days to weeks), store the 10 mM **Bttes** stock solution at 2-8°C.[4]

- For long-term storage (months to years), aliquot the stock solution into smaller, single-use volumes and store at -20°C.^[1] Avoid repeated freeze-thaw cycles.

Safety and Handling Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **Bttes** powder and solutions.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- In case of contact with eyes or skin, rinse immediately with plenty of water.
- Refer to the Safety Data Sheet (SDS) for complete safety information.

Experimental Workflow



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Caption: Workflow for preparing a **Bttes** stock solution.

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